

# Application of Lac Dye in Textile Dyeing and Fastness Evaluation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Lac Dye

Cat. No.: B1674214

[Get Quote](#)

Application Notes and Protocols for Researchers and Scientists

## Introduction

**Lac dye**, derived from the resinous secretion of the insect *Kerria lacca*, is a natural colorant with a long history of use in textile dyeing. It produces a range of colors from red and pink to purple and brown, depending on the mordant and dyeing conditions used. These application notes provide detailed protocols for the extraction and application of **lac dye** on various textile fibers, as well as methods for evaluating the colorfastness of the dyed materials. The information is intended for researchers, scientists, and professionals in the field of textile science and natural dye development.

## Data Presentation: Dyeing Parameters and Fastness Properties

The following tables summarize key quantitative data related to the application of **lac dye** and the resulting fastness properties on different textile fibers.

Table 1: Recommended Dyeing Parameters for **Lac Dye** on Various Fibers

Fiber Type	Scouring	Tannin Treatment (Cellulose Fibers)	Mordanting	Dye Concentration (% WOF*)	Dyeing Temperature	Dyeing Time
Wool	Wash with pH-neutral soap at 180°F (82°C) for 1 hour.[1]	N/A	10-12% WOF Alum, 11% WOF Cream of Tartar.[1] Heat to 200°F (93°C) for 1 hour.[1]	1-5% WOF for pink to burgundy shades.[1]	Gradually heat to 170-200°F (77-93°C). [1][2]	1-1.5 hours.[2]
Silk	Wash with pH-neutral soap.	N/A	25% WOF Alum or 8% WOF Aluminium Acetate, cold for 24 hours.[3]	3-8% WOF for light scarlet to rich reds. [1]	Keep below 185°F (85°C) to protect luster.[3]	Soak overnight or simmer for 1 hour. [3][4]
Cotton	Scour with soda ash solution at 180-190°F (82-88°C) for 1 hour. [2]	5% WOF Tannin (e.g., Sumac Extract) at a simmer for 1 hour. [2]	15% WOF Alum.[5]	5% WOF for strawberry red.[2]	190°F (88°C).[2]	1-1.5 hours.[2]

\*WOF: Weight of Fiber

Table 2: Colorfastness Evaluation of **Lac Dyed** Textiles

Fiber Type	Mordant	Wash Fastness (Grey Scale 1-5)	Light Fastness (Blue Wool Scale 1-8)	Rub Fastness (Grey Scale 1-5)
Silk	Alum	4-5[6]	Good[5]	4-5 (Dry), 4 (Wet)
Silk	None	2[7]	-	-
Wool	Alum	Good[5]	Good[5]	Good
Cotton	Alum + Tannin	Moderate to Good[2]	Moderate to Good[2]	-
Cotton	Supercritical CO2 dyeing with Aluminum Acetate	4-5	-	4-5

Note: Fastness ratings can vary based on the specific dyeing process, mordant concentration, and testing methodology.

## Experimental Protocols

### Protocol 1: Extraction of Lac Dye from Sticklac

- Preparation: Crush the sticklac into small pieces, avoiding fine powder to prevent the resin from melting and adhering to the fibers during dyeing.[4][8]
- Soaking: Immerse the crushed sticklac in water for at least 8 hours.[9]
- Extraction: Heat the mixture at 90°C for 45 minutes to an hour.[4][9]
- Filtration: Filter the solution through a muslin cloth or filter paper to separate the dye liquor from the resinous material.[4][8][9] The resulting filtrate is the **lac dye** solution.

### Protocol 2: Dyeing of Protein Fibers (Wool and Silk) with Lac Dye

- Scouring: Wash the fibers with a pH-neutral detergent to remove any impurities. For wool, heat at 180°F (82°C) for one hour.[\[1\]](#)
- Mordanting (Pre-mordanting method):
  - For wool, use 12% WOF alum. Dissolve the alum in hot water in a dye pot. Enter the wetted wool and heat to 180°F (82°C) for one hour, stirring occasionally.[\[2\]](#)
  - For silk, use 25% WOF alum. Soak the silk in the mordant solution at room temperature for 24 hours.[\[3\]](#)
- Dyeing:
  - Prepare the dyebath by adding the extracted **lac dye** solution to a dye pot with sufficient water.
  - Enter the wet, mordanted fibers into the dyebath.
  - For wool, gradually raise the temperature to 170°F (77°C) and maintain for 1 to 1.5 hours, stirring periodically.[\[2\]](#)
  - For silk, keep the temperature below 185°F (85°C) to preserve its luster.[\[3\]](#)
- Rinsing and Drying: After dyeing, allow the fibers to cool down before rinsing with lukewarm water until the water runs clear. Dry in the shade.[\[4\]](#)

## Protocol 3: Dyeing of Cellulose Fibers (Cotton) with Lac Dye

- Scouring: Scour the cotton fabric in an alkaline solution of soda ash (2 tsp per 5 gallons) at 180-190°F (82-88°C) for one hour to remove natural waxes and pectins.[\[2\]](#)
- Tannin Treatment: Treat the scoured cotton with a 5% WOF tannin solution. Simmer for one hour. This step is crucial for improving mordant uptake and colorfastness.[\[2\]](#)
- Mordanting: Mordant the tannin-treated cotton with 15% WOF alum.[\[5\]](#)
- Dyeing:

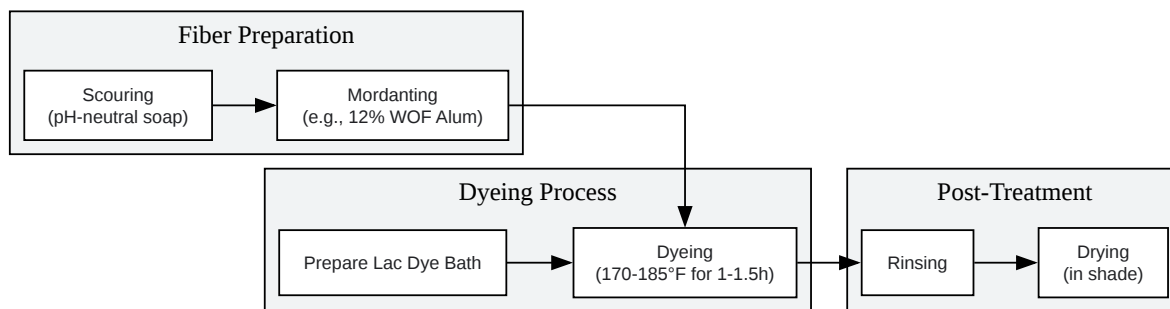
- Prepare the dyebath with 5% WOF of **lac dye** extract.
- Add the wet, mordanted cotton to the dyebath.
- Raise the temperature to 190°F (88°C) and maintain for 1 to 1.5 hours, with regular stirring.[\[2\]](#)
- Rinsing and Drying: Let the fabric cool, then rinse thoroughly with water and dry away from direct sunlight.[\[4\]](#)

## Protocol 4: Evaluation of Colorfastness

- Wash Fastness (ISO 105-C06):
  - A specimen of the dyed fabric is stitched between two undyed fabrics (one of the same fiber and one of a different specified fiber).
  - The composite specimen is washed in a soap or soap/soda solution of a specified concentration for a set time and temperature (e.g., 40°C for 30 minutes).
  - The change in color of the dyed fabric and the staining on the undyed fabrics are assessed using the Grey Scale.
- Light Fastness (ISO 105-B02):
  - A dyed fabric sample is exposed to a controlled artificial light source that simulates natural daylight (e.g., a Xenon arc lamp).[\[10\]](#)
  - Simultaneously, a set of Blue Wool standards are exposed.
  - The lightfastness is rated by comparing the fading of the sample to the fading of the Blue Wool standards (rated 1-8).[\[10\]](#)
- Rub Fastness (ISO 105-X12):
  - The dyed fabric is rubbed with a dry and a wet piece of standard white cotton cloth using a crockmeter under controlled pressure and a specified number of times.[\[10\]](#)

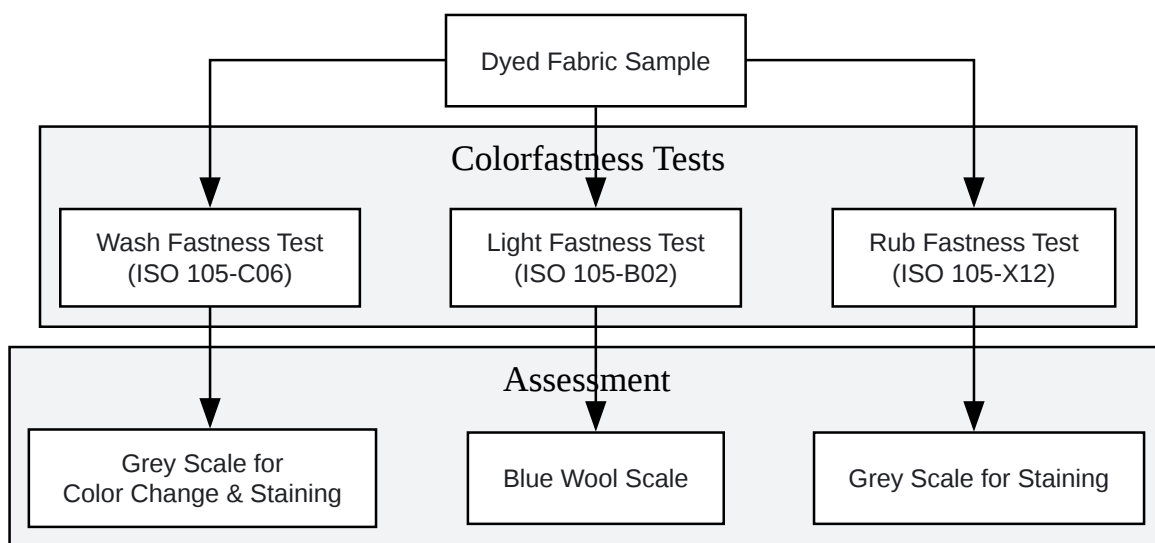
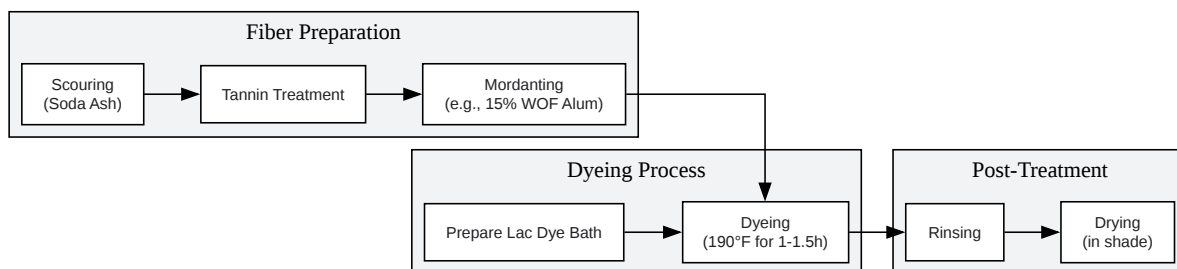
- The amount of color transferred to the white cloths is assessed using the Grey Scale for staining.[10]

## Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for Dyeing Protein Fibers with **Lac Dye**.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Dyeing With Kusumi Lac Extract (Kerria Lacca) — Shepherd Textiles [shepherdtextiles.com]

- 2. Dyeing With Lac Resin Extract (Laccifer Lacca) — Shepherd Textiles [shepherdtextiles.com]
- 3. Mordanting Silk for Dyeing | Wild Colours natural dyes [wildcolours.co.uk]
- 4. muezart.in [muezart.in]
- 5. dyeing-crafts.co.uk [dyeing-crafts.co.uk]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- 8. youtube.com [youtube.com]
- 9. researchgate.net [researchgate.net]
- 10. blog.qima.com [blog.qima.com]
- To cite this document: BenchChem. [Application of Lac Dye in Textile Dyeing and Fastness Evaluation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674214#application-of-lac-dye-in-textile-dyeing-and-fastness-evaluation]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)